

# Protocol for the Preparation and Application of Aviglycine Stock Solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aviglycine

Cat. No.: B1665843

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Aviglycine**, also known as aminoethoxyvinylglycine (AVG), is a potent inhibitor of ethylene biosynthesis in plants. It acts by competitively inhibiting 1-aminocyclopropane-1-carboxylic acid (ACC) synthase, a key enzyme in the ethylene production pathway.<sup>[1]</sup> This inhibitory action makes **aviglycine** a valuable tool in plant physiology research and agricultural applications, where it is used to delay fruit ripening, reduce pre-harvest fruit drop, and prolong the shelf-life of various fruits and ornamental plants.<sup>[1][2][3]</sup> **Aviglycine** is most commonly available as its hydrochloride salt (**Aviglycine HCl**) to improve its stability and solubility.<sup>[4]</sup>

These application notes provide a detailed protocol for the preparation of **aviglycine** stock solutions and a general methodology for its application in plant physiology experiments.

## Physicochemical Properties and Storage

Proper handling and storage of **aviglycine** are crucial for maintaining its efficacy. **Aviglycine** hydrochloride is a crystalline solid that is hygroscopic and sensitive to light.<sup>[1]</sup>

Summary of Physicochemical and Storage Data:

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub> • HCl	[5]
Molecular Weight	196.63 g/mol	[1][6]
Form	Crystalline solid	[5]
Solubility (Water)	Approx. 10 mg/mL in PBS (pH 7.2)	[5][7]
75 mg/mL in H <sub>2</sub> O (with sonication)	[6]	
Storage (Solid)	-20°C, sealed from moisture	[5][6]
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months. Aliquot to avoid freeze-thaw cycles.	[6]
Purity	≥95%	[1][5]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Aviglycine Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **aviglycine** hydrochloride in sterile water.

Materials:

- **Aviglycine** hydrochloride (MW: 196.63 g/mol )
- Sterile, deionized or distilled water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Sterile filter (0.22 µm) and syringe

- Sterile microcentrifuge tubes (for aliquots)
- Vortex mixer
- Ultrasonic bath (optional, for enhancing solubility)

#### Procedure:

- Calculate the required mass: To prepare 10 mL of a 10 mM stock solution, calculate the mass of **aviglycine** HCl needed:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 196.63 \text{ g/mol} = 0.01966 \text{ g} = 19.66 \text{ mg}$
- Weigh the **aviglycine** HCl: Carefully weigh 19.66 mg of **aviglycine** HCl powder using an analytical balance. Due to its hygroscopic nature, it is advisable to work quickly in a low-humidity environment.
- Dissolution:
  - Transfer the weighed powder to a sterile 15 mL conical tube.
  - Add a small volume of sterile water (e.g., 5 mL) to the tube.
  - Vortex the solution until the powder is completely dissolved. If dissolution is slow, sonication in an ultrasonic water bath for a few minutes can aid the process.<sup>[6]</sup>
- Adjust to final volume: Once the solid is fully dissolved, add sterile water to bring the final volume to 10 mL.
- Sterilization: Sterilize the stock solution by passing it through a 0.22 µm syringe filter into a new sterile conical tube.<sup>[6]</sup> This is particularly important for applications in sterile plant tissue culture.
- Aliquoting and Storage:

- Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 100 µL or 500 µL) in sterile microcentrifuge tubes.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[6]</sup> Avoid repeated freeze-thaw cycles.<sup>[6]</sup>

## Protocol 2: Application of Aviglycine to Inhibit Ethylene-Mediated Responses in Plant Tissues

This protocol provides a general workflow for treating plant tissues with **aviglycine** to study its effects on ethylene-dependent processes, such as fruit ripening or senescence.

Materials:

- 10 mM **Aviglycine** stock solution (prepared as in Protocol 1)
- Plant material (e.g., fruit discs, leaf explants, seedlings)
- Sterile culture medium or appropriate buffer (e.g., Murashige and Skoog medium, phosphate-buffered saline)
- Sterile petri dishes or multi-well plates
- Growth chamber or incubator with controlled temperature and light conditions
- Control solution (sterile water or buffer used to dissolve **aviglycine**)

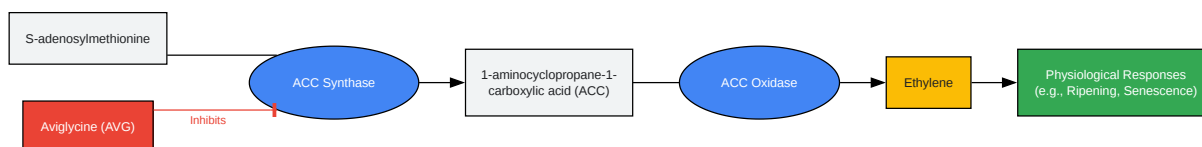
Procedure:

- Preparation of Working Solutions:
  - Thaw an aliquot of the 10 mM **aviglycine** stock solution on ice.
  - Prepare a series of working solutions by diluting the stock solution in the desired sterile medium or buffer. Typical working concentrations range from 1 µM to 1 mM.<sup>[5]</sup><sup>[6]</sup>

- For example, to prepare 10 mL of a 100  $\mu$ M working solution from a 10 mM stock, add 100  $\mu$ L of the stock solution to 9.9 mL of sterile medium.
- Always prepare a control solution containing the same volume of the solvent (sterile water) as used for the **aviglycine** treatment.
- Plant Material Preparation:
  - Prepare your plant material under sterile conditions if necessary (e.g., in a laminar flow hood).
  - For fruit ripening studies, uniform discs can be excised from the fruit. For senescence assays, leaf discs or whole leaves can be used. For seedling growth experiments, seeds can be germinated on medium containing **aviglycine**.
- Treatment Application:
  - Place the prepared plant material into petri dishes or multi-well plates containing the **aviglycine** working solutions or the control solution.
  - Ensure the plant material is in good contact with the treatment solution.
- Incubation:
  - Incubate the treated plant material in a growth chamber or incubator under appropriate conditions of temperature, light, and humidity for the specific experiment.
- Data Collection and Analysis:
  - At predetermined time points, collect samples for analysis.
  - Depending on the experimental goals, this may involve measuring ethylene production, assessing physiological changes (e.g., color, firmness), or performing biochemical or molecular analyses.

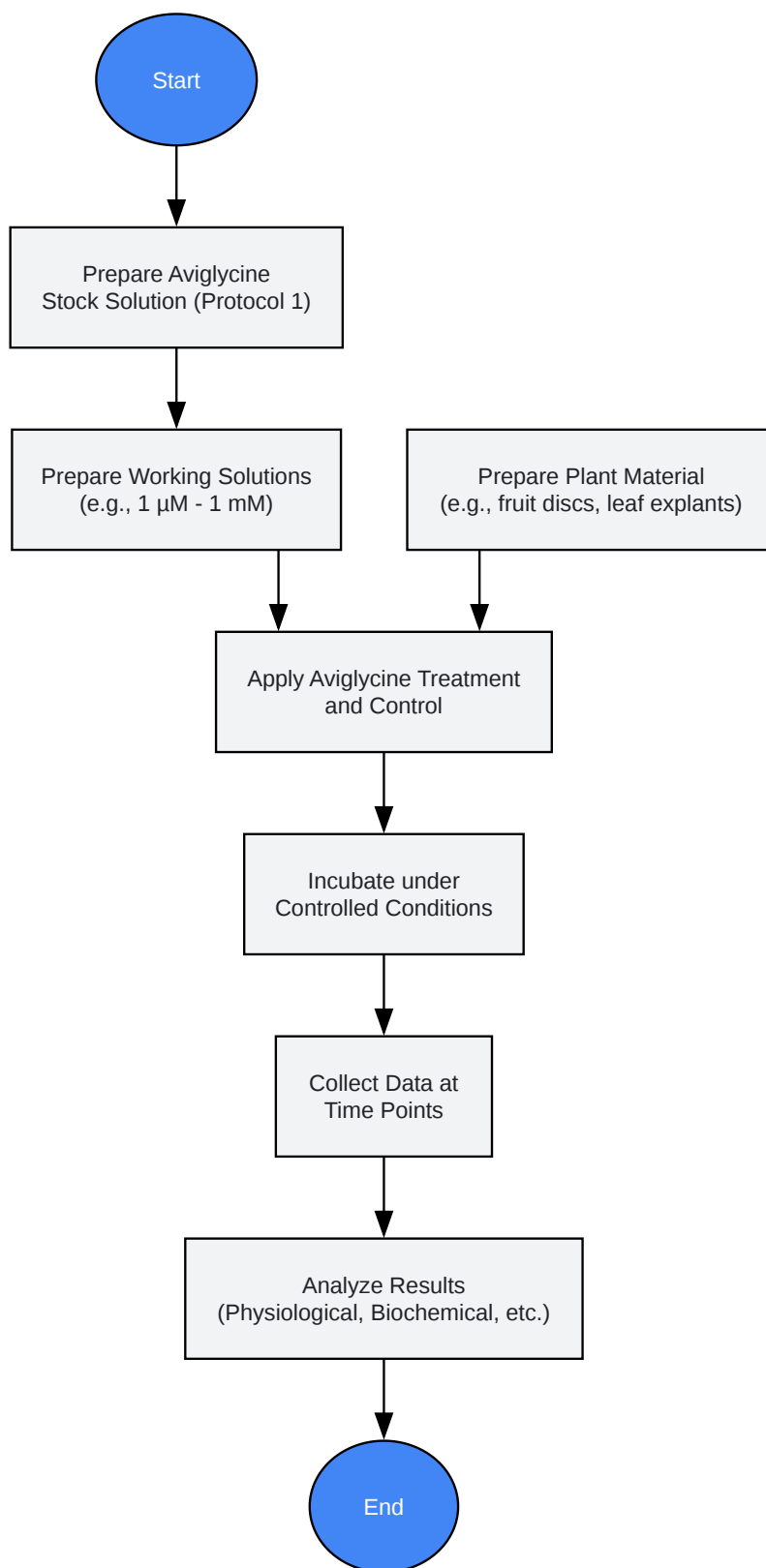
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **aviglycine** and the general experimental workflow for its use.



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **aviglycine** in the ethylene biosynthesis pathway.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for using **aviglycine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. RECENT DEVELOPMENTS IN AVG RESEARCH | International Society for Horticultural Science [ishs.org]
- 2. plantcelltechnology.com [plantcelltechnology.com]
- 3. CN105532447A - Method for detoxification culture of lily by using acyclovir agent - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. phytotechlab.com [phytotechlab.com]
- To cite this document: BenchChem. [Protocol for the Preparation and Application of Aviglycine Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665843#protocol-for-preparing-aviglycine-stock-solutions]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)